

FIIN-2 Stability in DMSO: A Technical Resource

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: FIIN-2

Cat. No.: B15578185

[Get Quote](#)

For researchers utilizing the irreversible FGFR inhibitor **FIIN-2**, maintaining the integrity of stock solutions is paramount for reproducible and accurate experimental results. This guide provides detailed information on the stability of **FIIN-2** when stored in dimethyl sulfoxide (DMSO) at -20°C and -80°C, along with troubleshooting advice and frequently asked questions.

Stability Summary

Proper storage of **FIIN-2** in DMSO is crucial for its long-term efficacy. The following table summarizes the recommended storage conditions for both powdered **FIIN-2** and stock solutions in DMSO.

Form	Storage Temperature	Duration of Stability	Source
Powder	-20°C	3 years	[1]
Powder	4°C	2 years	[1]
In DMSO	-80°C	2 years	[1]
In DMSO	-20°C	1 year	[1]

Experimental Protocols

To ensure the stability and proper handling of your **FIIN-2** stock solutions, follow these recommended protocols.

Protocol 1: Preparation of FIIN-2 Stock Solution in DMSO

- **Preparation:** Allow the vial of powdered **FIIN-2** to equilibrate to room temperature in a desiccator before opening.^[2] This prevents condensation of atmospheric moisture, which can impact compound stability.
- **Solvent Selection:** Use anhydrous or fresh, high-quality DMSO to dissolve **FIIN-2**.^[2] The presence of water in DMSO can accelerate the degradation of some compounds.
- **Dissolution:** Prepare a concentrated stock solution, for example, at 10 mM or higher. **FIIN-2** is highly soluble in DMSO, with reported solubilities of ≥ 30 mg/mL.^{[3][4]}
- **Aliquoting:** To avoid repeated freeze-thaw cycles which can degrade the compound, dispense the stock solution into single-use aliquots.
- **Storage:** Store the aliquots at -80°C for long-term storage (up to 2 years) or at -20°C for shorter-term storage (up to 1 year).^[1]

Troubleshooting Guide

Encountering issues with your **FIIN-2** experiments? This troubleshooting guide addresses common problems related to its storage and handling.

Q1: I observed precipitation in my **FIIN-2** stock solution after thawing. What should I do?

- **Possible Cause:** The compound may have come out of solution during the freeze-thaw cycle or due to the presence of moisture.
- **Solution:**
 - Gently warm the vial to room temperature and vortex to try and redissolve the precipitate.

- If precipitation persists, centrifuge the vial to pellet the solid and carefully transfer the supernatant to a new tube.
- It is highly recommended to prepare a fresh stock solution from powdered **FIIN-2** to ensure accurate concentration.
- Consider preparing smaller, single-use aliquots to minimize the number of freeze-thaw cycles.

Q2: My experimental results are inconsistent, and I suspect my **FIIN-2** activity has decreased.

- Possible Cause: The **FIIN-2** may have degraded due to improper storage, such as repeated freeze-thaw cycles, prolonged storage at -20°C beyond the recommended one year, or exposure to moisture.
- Solution:
 - Prepare a fresh stock solution of **FIIN-2** from the powdered form.
 - Always use fresh, anhydrous DMSO for dissolution.
 - Ensure your aliquots are tightly sealed to prevent moisture absorption.
 - For long-term storage, always prefer -80°C over -20°C.

Frequently Asked Questions (FAQs)

Q: What is the recommended storage temperature for **FIIN-2** in DMSO?

A: For long-term storage, -80°C is recommended, where **FIIN-2** is stable for up to 2 years. For shorter-term storage, -20°C is acceptable for up to 1 year.[\[1\]](#)

Q: Why is it important to use anhydrous DMSO?

A: DMSO is hygroscopic, meaning it readily absorbs moisture from the air. The presence of water can lead to the hydrolysis and degradation of compounds like **FIIN-2**, reducing their potency over time.[\[2\]](#)

Q: How many times can I freeze-thaw my **FIIN-2** stock solution?

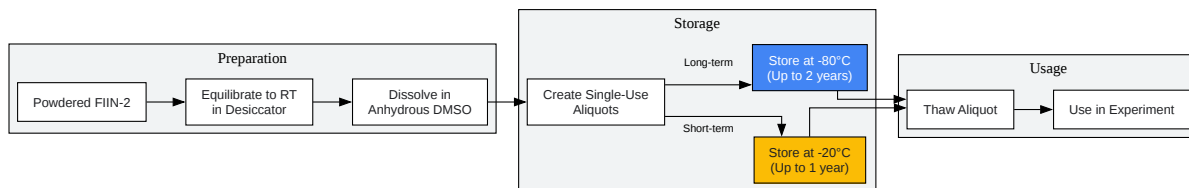
A: It is best to avoid multiple freeze-thaw cycles. Preparing single-use aliquots is the recommended practice to maintain the integrity of the compound.

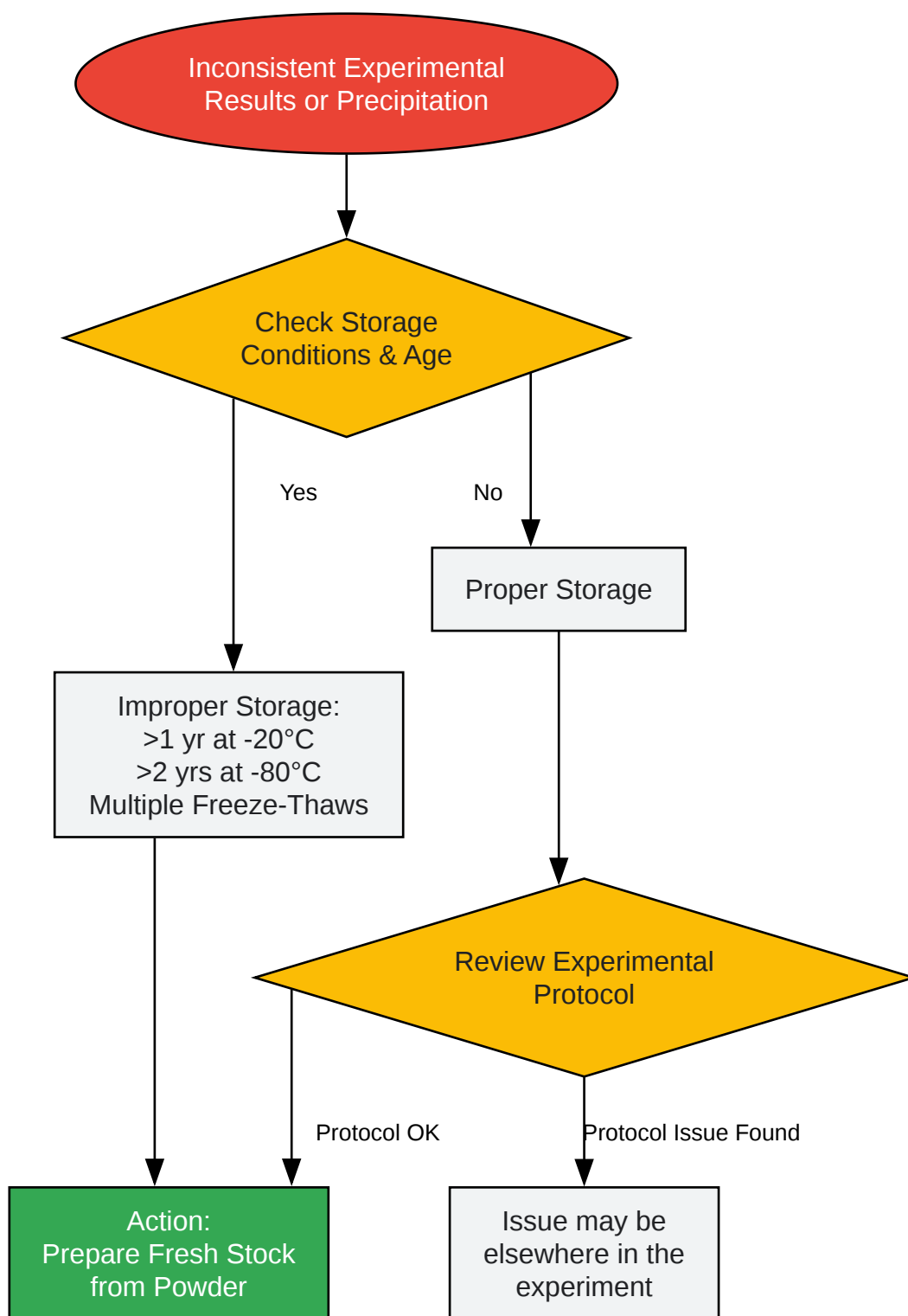
Q: Is it acceptable to store my **FIIN-2** DMSO stock at 4°C?

A: No, storing **FIIN-2** in DMSO at 4°C is not recommended. While powdered **FIIN-2** is stable at 4°C for up to 2 years, once dissolved in a solvent, it should be stored frozen to minimize degradation.^[1]

Visual Guides

FIIN-2 Stock Solution Workflow





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
- [2. sigmaaldrich.com](https://www.sigmaaldrich.com) [sigmaaldrich.com]
- [3. FIIN-2 | CAS:1633044-56-0 | Irreversible inhibitor of FGFR | High Purity | Manufacturer BioCrick](#) [biocrick.com]
- [4. raybiotech.com](https://www.raybiotech.com) [raybiotech.com]
- To cite this document: BenchChem. [FIIN-2 Stability in DMSO: A Technical Resource]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15578185/docs#fiin-2-stability-in-dmso-a-technical-resource\]](https://www.benchchem.com/product/b15578185/docs#fiin-2-stability-in-dmso-a-technical-resource)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)